

Technical Guide: 1-(4-(Dimethylamino)phenyl)propan-1-one

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Compound of Interest

Compound Name:	1-(4-(Dimethylamino)phenyl)propan-1-one
CAS No.:	26672-58-2
Cat. No.:	B1266783

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Chemical Synthesis, Photophysical Properties, and Applications

Executive Summary

This technical guide provides a comprehensive analysis of **1-(4-(Dimethylamino)phenyl)propan-1-one**, a prominent donor-acceptor chromophore and organic intermediate. Unlike its structural isomer 3-(dimethylamino)-1-phenylpropan-1-one (a Mannich base used in pharmaceutical synthesis), this molecule features a para-dimethylamino substituent directly conjugated to the phenyl ring of a propiophenone backbone.

This specific architecture creates a "push-pull" electronic system, imparting significant solvatochromic properties and making the compound highly valuable as a photoinitiator synergist, a spectroscopic probe for local polarity, and a scaffold for non-linear optical (NLO) materials.

Molecular Architecture & Physicochemical Profile

The molecule consists of an electron-rich dimethylamino group (donor) and an electron-deficient carbonyl group (acceptor) connected by a conjugated phenyl bridge. This structure facilitates Intramolecular Charge Transfer (ICT) upon photoexcitation.

Table 1: Physicochemical Properties

Property	Value	Note
Molecular Formula	C ₁₁ H ₁₅ NO	
Molecular Weight	177.24 g/mol	
Appearance	Pale yellow to off-white crystalline solid	Color deepens with oxidation
Melting Point	46–48 °C	Lower than unsubstituted analogs due to asymmetry
Solubility	Soluble in DCM, Acetone, EtOH; Insoluble in Water	Lipophilic nature
(Abs)	~305–315 nm (Solvent dependent)	Exhibits bathochromic shift in polar solvents
pKa (Conjugate Acid)	~2.5 (Carbonyl oxygen), ~5.0 (Amine)	Amine basicity reduced by conjugation

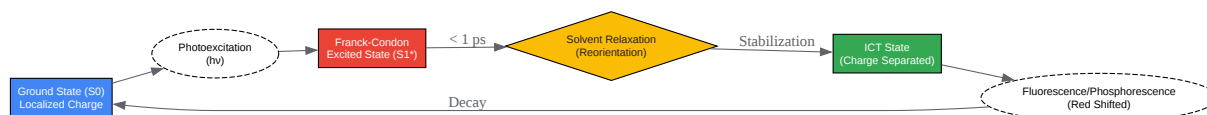
Electronic Mechanism: The Push-Pull Effect

The dimethylamino group donates electron density into the

-system via resonance (+M effect), while the carbonyl group withdraws density (-M effect). This creates a large dipole moment change between the ground state (

) and the first excited singlet state (

).



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Figure 1: Photophysical mechanism showing the Intramolecular Charge Transfer (ICT) pathway responsible for solvatochromism.

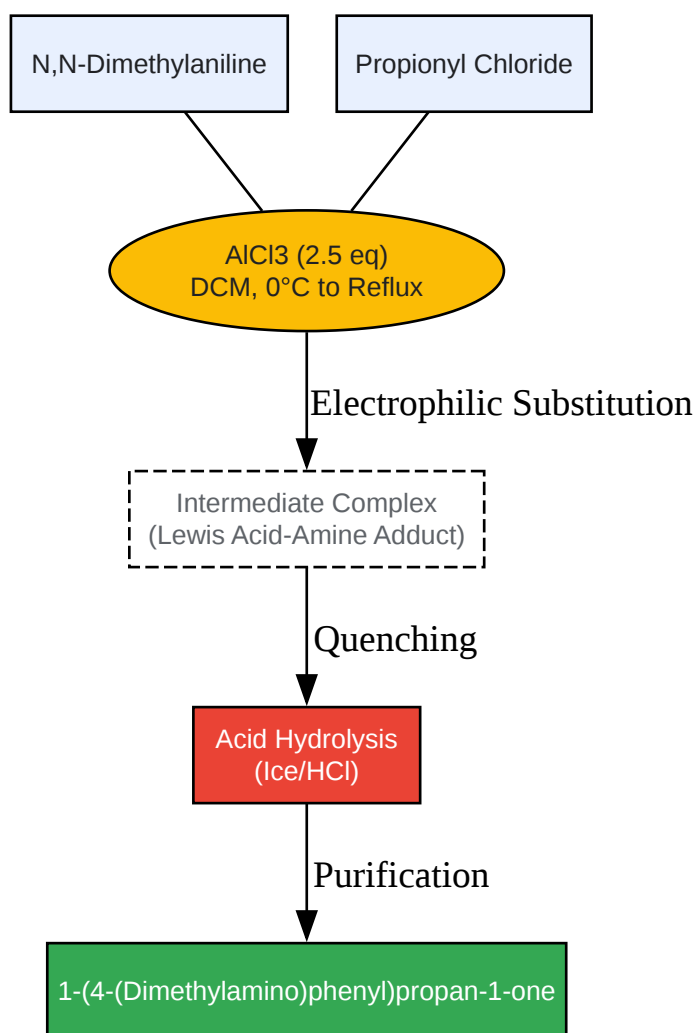
Synthetic Pathways & Process Optimization

The most robust route to **1-(4-(Dimethylamino)phenyl)propan-1-one** is the Friedel-Crafts Acylation. Direct alkylation of 4-amino-propiophenone is less efficient due to polyalkylation.

Reaction Scheme

The synthesis involves the acylation of N,N-dimethylaniline with propionyl chloride using a Lewis acid catalyst.

Critical Technical Nuance: The dimethylamino group is a strong Lewis base. It will complex with the Lewis acid (e.g., AlCl_3), deactivating the ring. Therefore, the protocol requires >1 equivalent of catalyst (typically 2.2–2.5 eq) to ensure free catalyst is available to activate the acyl chloride.



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Figure 2: Friedel-Crafts acylation pathway requiring stoichiometric excess of Lewis Acid.

Detailed Experimental Protocol

Safety Precaution: N,N-dimethylaniline is toxic by inhalation and skin contact. Aluminum chloride reacts violently with water. Perform all steps in a fume hood under inert atmosphere (or Ar).

- Reagent Preparation:
 - Charge a dry 3-neck round-bottom flask with anhydrous Aluminum Chloride (, 2.5 equivalents).

- Add anhydrous Dichloromethane (DCM) or 1,2-Dichloroethane (DCE) to form a suspension. Cool to 0–5 °C.
- Acyl Chloride Addition:
 - Add Propionyl Chloride (1.1 equivalents) dropwise to the suspension. The solution may turn yellow/orange as the acylium ion forms. Stir for 15 minutes.
- Substrate Addition (The Critical Step):
 - Dissolve N,N-dimethylaniline (1.0 equivalent) in a small volume of anhydrous DCM.
 - Add this solution slowly to the reaction mixture. Note: The reaction is exothermic. Maintain internal temperature <10 °C to prevent decomposition.
 - Once addition is complete, allow the mixture to warm to room temperature, then reflux for 2–4 hours to drive the reaction to completion (monitor by TLC, Hexane:EtOAc 8:2).
- Quenching & Workup:
 - Pour the reaction mixture carefully onto crushed ice/HCl (conc.) mixture. This breaks the Aluminum-Amine complex.
 - Extract the aqueous layer with DCM (3x).
 - Wash combined organic layers with saturated (to remove acid) and Brine.
 - Dry over anhydrous and concentrate in vacuo.
- Purification:
 - Recrystallize from Ethanol/Water or purify via flash column chromatography (Silica gel, Gradient 0-20% EtOAc in Hexanes).

Applications in Drug Discovery & Material Science

A. Pharmaceutical Intermediate

While the molecule itself is not a drug, it serves as a scaffold for Selective Estrogen Receptor Modulators (SERMs) and antihistamines. The carbonyl group undergoes Grignard reactions (e.g., with phenylmagnesium bromide) to form tertiary alcohols, which are precursors to Tamoxifen-like derivatives.

B. Photoinitiator Systems

In polymer chemistry, this molecule acts as a Type II photoinitiator synergist.

- Mechanism: Upon UV irradiation, the excited triplet state abstracts a hydrogen atom from a co-initiator (or acts as the amine donor for a benzophenone partner), generating free radicals that initiate polymerization of acrylates.
- Advantage: The extended conjugation (compared to simple amines) shifts absorption towards the near-UV/visible region, useful for curing thicker films.

C. Solvatochromic Probes

Due to the ICT mechanism described in Section 2, the fluorescence emission maximum of this compound shifts significantly based on solvent polarity.^[1]

- Non-polar (Hexane): Blue-shifted emission.
- Polar (Methanol/DMSO): Red-shifted emission.
- Application: Researchers use this property to map the polarity of binding pockets in proteins (e.g., Albumin) or the micro-environment of micelles.

Analytical Characterization

To validate the synthesis, the following spectral data are expected:

- ^1H NMR (400 MHz, CDCl_3):
 - 7.90 (d, $J = 9.0$ Hz, 2H, Ar-H ortho to C=O).

- 6.65 (d, $J = 9.0$ Hz, 2H, Ar-H ortho to N).
- 3.06 (s, 6H, $N(CH_3)_2$).
- 2.90 (q, $J = 7.2$ Hz, 2H, $C(=O)CH_2-$).
- 1.20 (t, $J = 7.2$ Hz, 3H, $-CH_2CH_3$).
- IR Spectroscopy:
 - Strong band at $\sim 1660\text{ cm}^{-1}$ ($C=O$ stretch, lowered from 1690 cm^{-1} due to conjugation).
 - Bands at $\sim 1600\text{ cm}^{-1}$ (Aromatic $C=C$).
- Mass Spectrometry (ESI+):
 - $[M+H]^+$ peak at m/z 178.12.

References

- Reichardt, C. (1994). Solvatochromic Dyes as Solvent Polarity Indicators. Chemical Reviews, 94(8), 2319–2358. (Contextual grounding for ICT mechanism).
- Organic Syntheses. (n.d.). Friedel-Crafts Acylation Protocols. Retrieved January 28, 2026, from [\[Link\]](#)

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